

VMD-928 selectivity profiling against other kinases

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Compound of Interest				
Compound Name:	VMD-928			
Cat. No.:	B15617439	Get Quote		

VMD-928 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with detailed information regarding the kinase selectivity profile of **VMD-928**. Below you will find troubleshooting guides and frequently asked questions in a structured question-and-answer format to assist with your experimental design and data interpretation.

VMD-928 Kinase Selectivity Profile

VMD-928 is a first-in-class, orally bioavailable, allosteric, and irreversible selective inhibitor of Tropomyosin receptor kinase A (TrkA), also known as NTRK1.[1][2][3] Its high selectivity is a key feature of its mechanism of action.

Data Presentation: Kinase Selectivity

Quantitative data from a comprehensive in vitro screen of **VMD-928** against a large panel of kinases demonstrates its high selectivity for TrkA. While specific IC50 values for the entire panel are not publicly available, the key findings are summarized below.

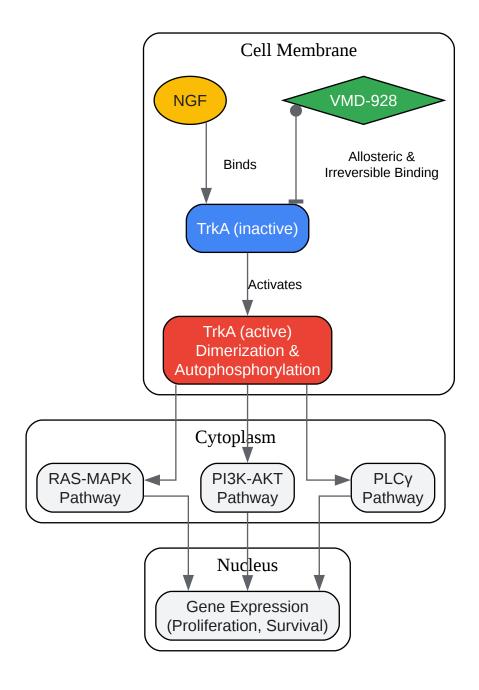


Target Kinase	Description	Selectivity Finding	Reference
TrkA (NTRK1)	Primary target; a receptor tyrosine kinase involved in cell proliferation, differentiation, and survival.	High Potency and Selectivity	[1][2][4]
TrkB (NTRK2)	Closely related neurotrophic receptor tyrosine kinase.	Little to no activity	[1][5]
TrkC (NTRK3)	Closely related neurotrophic receptor tyrosine kinase.	Little to no activity	[1][5]
Kinase Panel	A broad panel of 348 other kinases.	Little to no activity observed against the panel.	[1][5]

Note: The high selectivity of **VMD-928** for TrkA over TrkB and TrkC is significant, as pan-Trk inhibitors can have off-target effects related to the inhibition of TrkB and TrkC.

Signaling Pathway and Experimental Workflow TrkA Signaling Pathway and VMD-928's Point of Intervention





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VMD-928 allosterically and irreversibly binds to TrkA, preventing its activation and downstream signaling.

General Experimental Workflow for Kinase Selectivity Profiling





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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. assayquant.com [assayquant.com]
- 4. Assessing reversible and irreversible binding effects of kinase covalent inhibitors through ADP-Glo assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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